

Mordant Blue 29: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mordant Blue 29

Cat. No.: B15547470

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An In-depth Technical Guide on the Triphenylmethane Dye, **Mordant Blue 29** (Chrome Azurol S)

This technical guide provides a comprehensive overview of **Mordant Blue 29**, a triphenylmethane dye widely utilized in various scientific and research applications. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and key experimental applications.

Introduction

Mordant Blue 29, also known by its common name Chrome Azurol S, is an anionic triphenylmethane dye.[1][2] Its chemical structure features a central triphenylmethane core modified with carboxyl, hydroxyl, and sulfonate functional groups.[3] This specific arrangement of functional groups imparts the dye with its characteristic chromophoric properties and its ability to form stable, colored complexes with a variety of metal ions.[2][3] This property makes it an invaluable reagent in analytical chemistry, particularly for the spectrophotometric determination of metals.[2]

Physicochemical and Spectral Properties

Mordant Blue 29 is typically a brown to black solid powder.[4] It is soluble in water, presenting as a brown-light yellow solution, and slightly soluble in ethanol, forming a red-light brown solution.[1][5] The dye is stable under normal conditions but is incompatible with strong oxidizing agents.[2][5]

Table 1: Physicochemical Properties of Mordant Blue 29

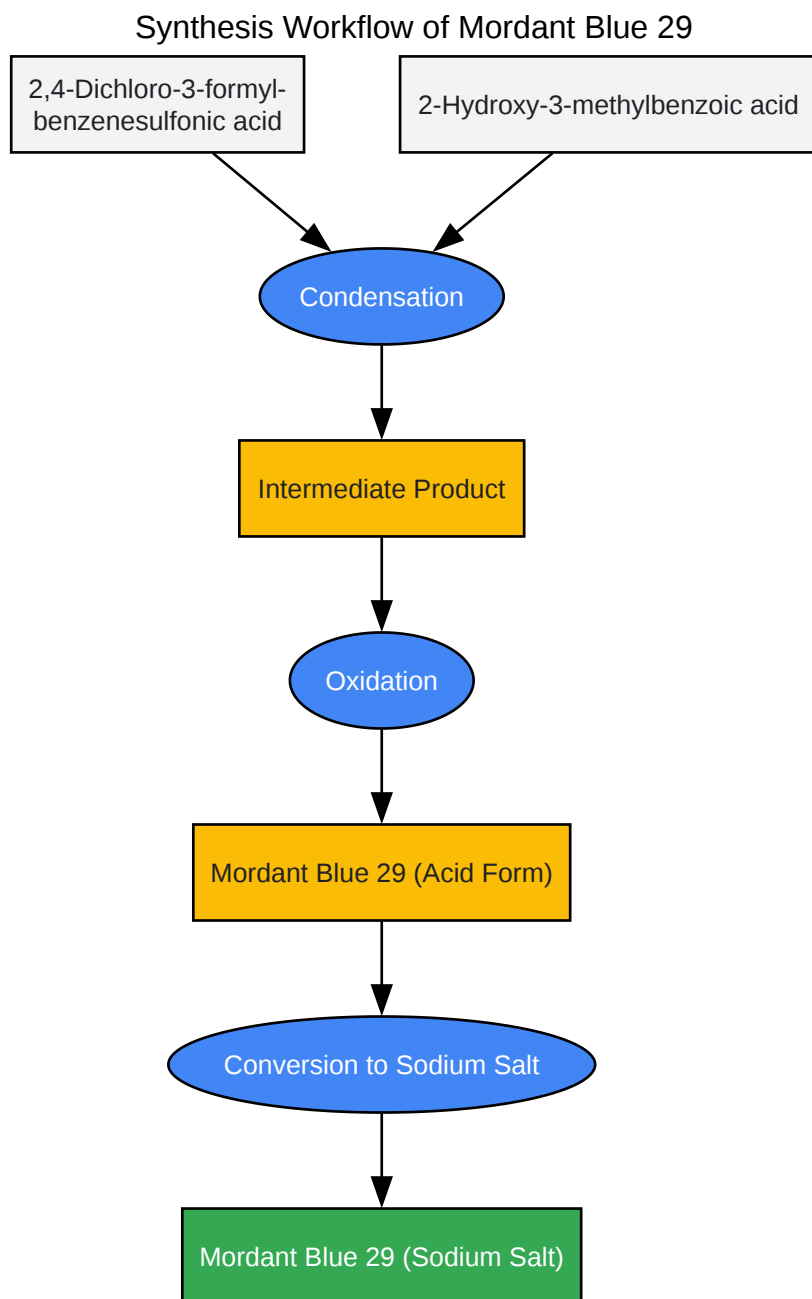
Property	Value	Reference
C.I. Name	Mordant Blue 29, 43825	[1]
CAS Number	1667-99-8	[1]
Molecular Formula	C ₂₃ H ₁₅ Cl ₂ NaO ₉ S or C ₂₃ H ₁₃ Cl ₂ Na ₃ O ₉ S	[1][5]
Molecular Weight	561.32 g/mol or 605.28 g/mol	[1][5]
Appearance	Brown to black solid powder	[4]
Melting Point	328°C	[6]
Flash Point	101°C	[6]
Water Solubility	Soluble	[1][5]
Ethanol Solubility	Slightly soluble	[1]

Table 2: Spectral Properties of Mordant Blue 29

Parameter	Value	Conditions	Reference
λ _{max}	458 nm	In water	[2][5]
λ _{max}	425.0 to 435.0 nm	pH 7.0 phosphate buffer	[7]
pKa1	2.45	25°C	[5]
pKa2	4.86	25°C	[5]
pKa3	11.47	25°C	[5]

Synthesis and Manufacturing

The synthesis of **Mordant Blue 29** involves a two-step process: a condensation reaction followed by an oxidation step.^{[1][3]} The process begins with the condensation of 2,4-dichloro-3-formylbenzenesulfonic acid with 2-hydroxy-3-methylbenzoic acid.^{[1][3]} The resulting intermediate product is then oxidized to form the final dye structure.^[3] Finally, the product is converted into its sodium salt form for commercial use.^{[1][3]}



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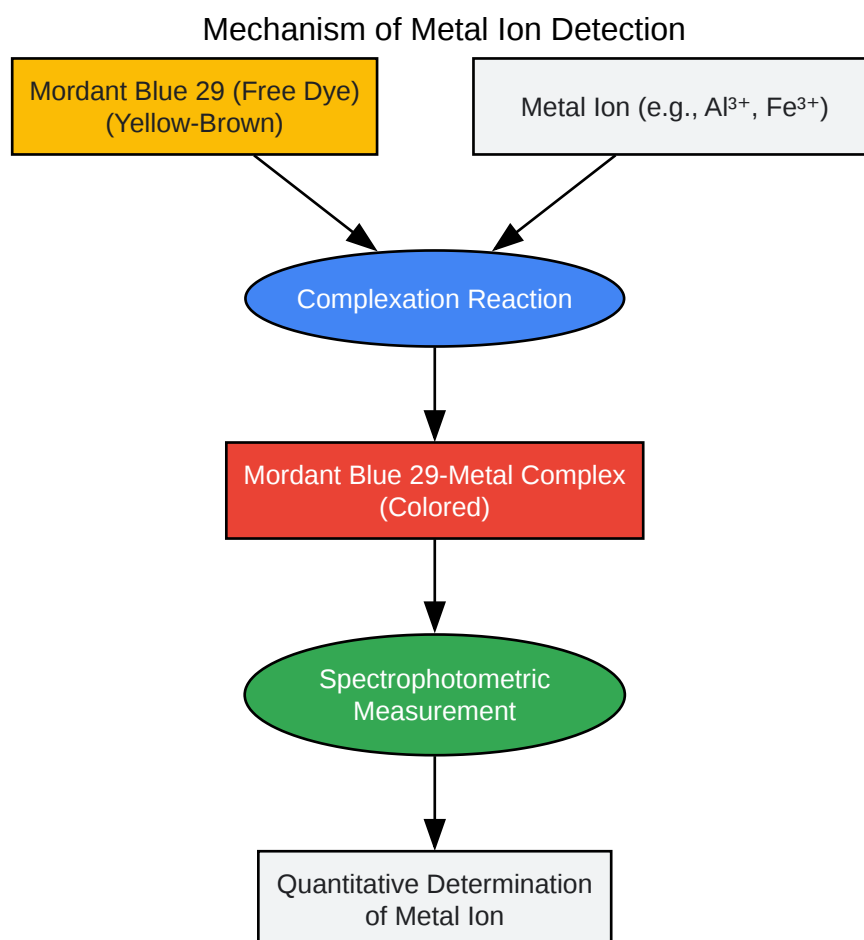
Caption: Synthesis workflow for **Mordant Blue 29**.

Applications in Research and Analysis

Mordant Blue 29 has established significant utility in analytical chemistry due to its excellent complex-forming capabilities with a wide range of metal ions.[3]

Metal Ion Detection

The primary application of **Mordant Blue 29** is as a colorimetric indicator for metal titrations.[3] It forms stable, distinctly colored complexes with various metal ions, including aluminum, iron, chromium, and beryllium.[2][3] This property allows for the quantitative determination of these metals in various samples through spectrophotometry.[2] The dye is also used for the determination of fluoride ions, where the beryllium complex of the dye is utilized.[2]



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Caption: Complexation mechanism for metal ion detection.

Microbiological Applications

In the field of microbiology, **Mordant Blue 29** is employed to evaluate the production of siderophores by rhizosphere bacteria.[3] Siderophores are high-affinity iron-chelating compounds secreted by microorganisms. The dye's ability to react with iron provides a visual indication of siderophore activity, which is crucial for studies in soil microbiology and plant-microbe interactions.[3]

Experimental Protocols

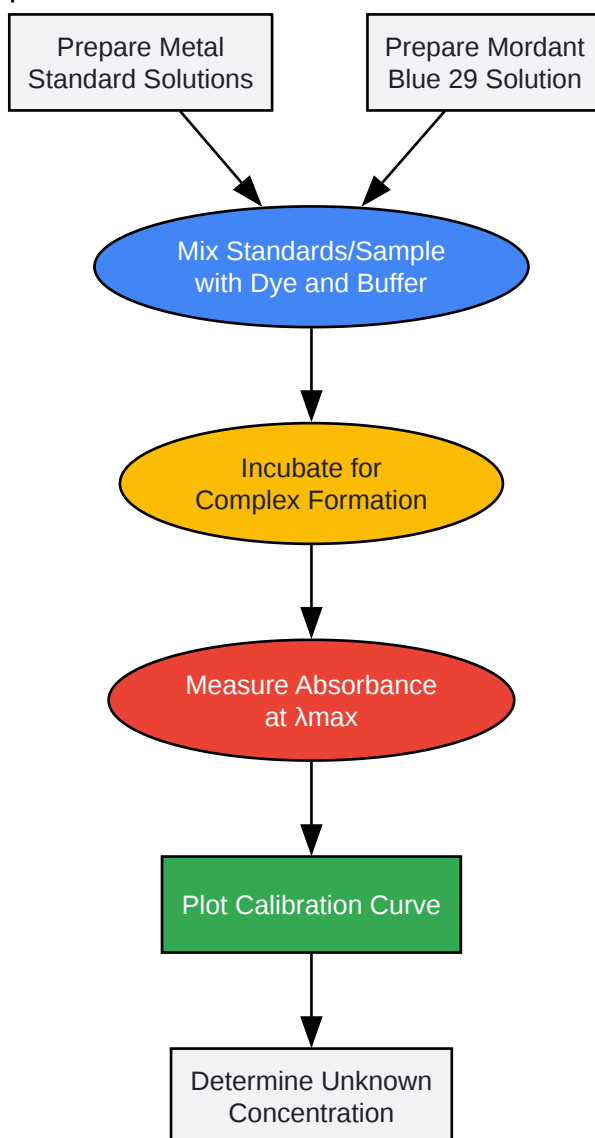
General Protocol for Spectrophotometric Metal Determination

The following is a generalized protocol for the use of **Mordant Blue 29** as an indicator in the spectrophotometric determination of a metal ion. Specific parameters such as pH, wavelength, and concentrations will need to be optimized for the specific metal being analyzed.

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of the metal ion of known concentrations.
- **Preparation of **Mordant Blue 29** Solution:** Prepare a stock solution of **Mordant Blue 29** in deionized water. The concentration may vary depending on the application.
- **Complex Formation:** To each standard solution and the unknown sample, add a specific volume of the **Mordant Blue 29** solution and a buffer solution to maintain the optimal pH for complex formation.
- **Incubation:** Allow the solutions to stand for a specified time to ensure complete complex formation.
- **Spectrophotometric Measurement:** Measure the absorbance of each solution at the wavelength of maximum absorbance (λ_{max}) for the metal-dye complex using a spectrophotometer.

- Calibration Curve: Plot a calibration curve of absorbance versus the concentration of the standard solutions.
- Determination of Unknown Concentration: Use the calibration curve to determine the concentration of the metal ion in the unknown sample.

Experimental Workflow for Metal Determination



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